

# In-Depth Technical Guide: Safety and Handling of Ac-IEPD-CHO Powder

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## Compound of Interest

Compound Name: *Ac-IEPD-CHO*

Cat. No.: *B12371799*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Ac-IEPD-CHO** (Acetyl-Isoleucyl-Glutamyl-Prolyl-Aspartal-CHO), a reversible inhibitor of granzyme B and caspase-8. Adherence to these guidelines is critical to ensure personnel safety and maintain the integrity of the product during research and development activities.

## Product Identification and Properties

**Ac-IEPD-CHO** is a synthetic peptide aldehyde used in apoptosis research and immunology. A summary of its key properties is provided below.

Property	Value	Source
Synonyms	Granzyme B Inhibitor IV, Ac-Ile-Glu-Pro-Asp-CHO, Caspase-8 inhibitor III	[1]
Molecular Formula	C <sub>22</sub> H <sub>34</sub> N <sub>4</sub> O <sub>9</sub>	
Molecular Weight	498.5 Da	
Appearance	White solid powder	[1]
Purity	>95% (HPLC)	
Solubility	Soluble in DMSO	
CAS Number	352520-90-2	[2]


## Hazard Identification and GHS Classification

While specific GHS classification for **Ac-IEPD-CHO** is not readily available in public literature, for a research-grade peptide of this nature, it is prudent to handle it as a compound with potential hazards until proven otherwise. The following is a conservative, recommended classification based on standard laboratory chemicals.

GHS Classification	Category	Hazard Statement
Acute Toxicity, Oral	Not Classified	N/A
Skin Corrosion/Irritation	Category 3	H316: Causes mild skin irritation
Serious Eye Damage/Irritation	Category 2B	H320: Causes eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Signal Word: Warning

Hazard Pictograms:

 alt text

#### Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash hands thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P312: Call a POISON CENTER/doctor if you feel unwell.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

## Toxicological Information

Quantitative toxicological data for **Ac-IEPD-CHO** is not extensively published. For research compounds with limited toxicological information, it is recommended to handle them with care, assuming they may be harmful until proven otherwise.

Metric	Value	Remarks
LD50 (Oral, Rat)	Data not available	Assume harmful if swallowed in large quantities.
LD50 (Dermal, Rabbit)	Data not available	Prolonged skin contact should be avoided.
LC50 (Inhalation, Rat)	Data not available	Avoid inhalation of the powder.

## First-Aid Measures

In the event of exposure, follow these first-aid procedures immediately.

Exposure Route	First-Aid Procedure
Inhalation	Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. If breathing is difficult, trained personnel may administer oxygen. Seek medical attention.
Skin Contact	Immediately flush the contaminated skin with plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. If irritation persists, seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Loosen tight clothing such as a collar, tie, belt, or waistband. Get medical attention if symptoms appear.

## Handling and Storage

Proper handling and storage are crucial for maintaining the stability and activity of **Ac-IEPD-CHO**, as well as for ensuring user safety.

Handling:

- Use in a well-ventilated area, preferably in a chemical fume hood.
- Avoid creating dust.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses with side shields, and chemical-resistant gloves.
- Wash hands thoroughly after handling.
- Avoid contact with skin, eyes, and clothing.

Storage:

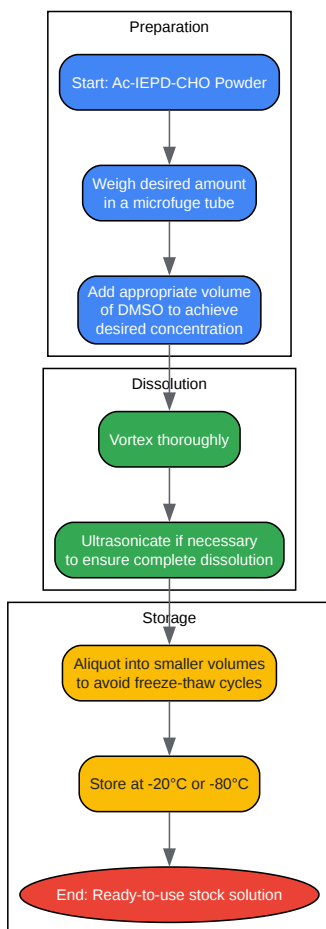
- Powder: Store desiccated at -20°C for up to 12 months or at -80°C for longer-term storage. [\[2\]](#)
- Stock Solutions: Once reconstituted in a solvent such as DMSO, aliquot and store at -20°C for up to 1 month or at -80°C for up to 6 months. [\[2\]](#) Avoid repeated freeze-thaw cycles. [\[2\]](#)

Condition	Temperature	Duration
Powder (Short-term)	-20°C	Up to 12 months
Powder (Long-term)	-80°C	> 12 months
Stock Solution	-20°C	Up to 1 month <a href="#">[2]</a>
Stock Solution	-80°C	Up to 6 months <a href="#">[2]</a>

## Experimental Protocols

### Reconstitution of Ac-IEPD-CHO Powder

This protocol outlines the steps for preparing a stock solution from the lyophilized powder.

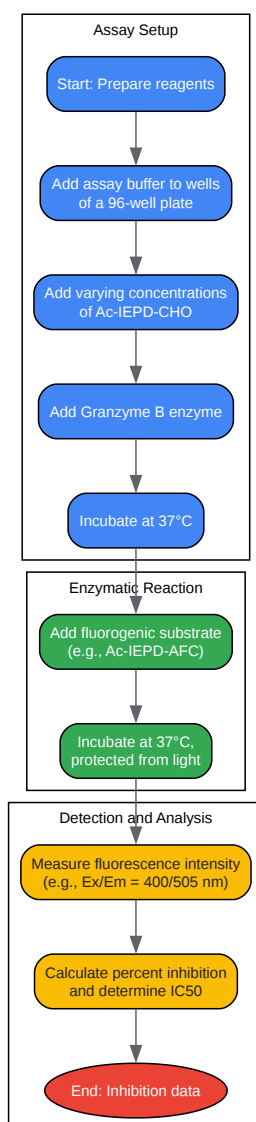


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Caption: Workflow for reconstituting **Ac-IEPD-CHO** powder.

## In Vitro Inhibition Assay (Example)

This is a generalized protocol for assessing the inhibitory activity of **Ac-IEPD-CHO** on granzyme B.



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Caption: Generalized workflow for an in vitro granzyme B inhibition assay.

## Accidental Release and Disposal

Accidental Release Measures:

- Small Spills:
  - Wear appropriate PPE.
  - Carefully sweep up the solid material, avoiding dust generation.

- Place in a sealed container for disposal.
- Clean the spill area with a suitable cleaning agent.
- Large Spills:
  - Evacuate the area.
  - Ensure adequate ventilation.
  - Prevent entry into sewers or waterways.
  - Contain the spill and collect the material as described for small spills.

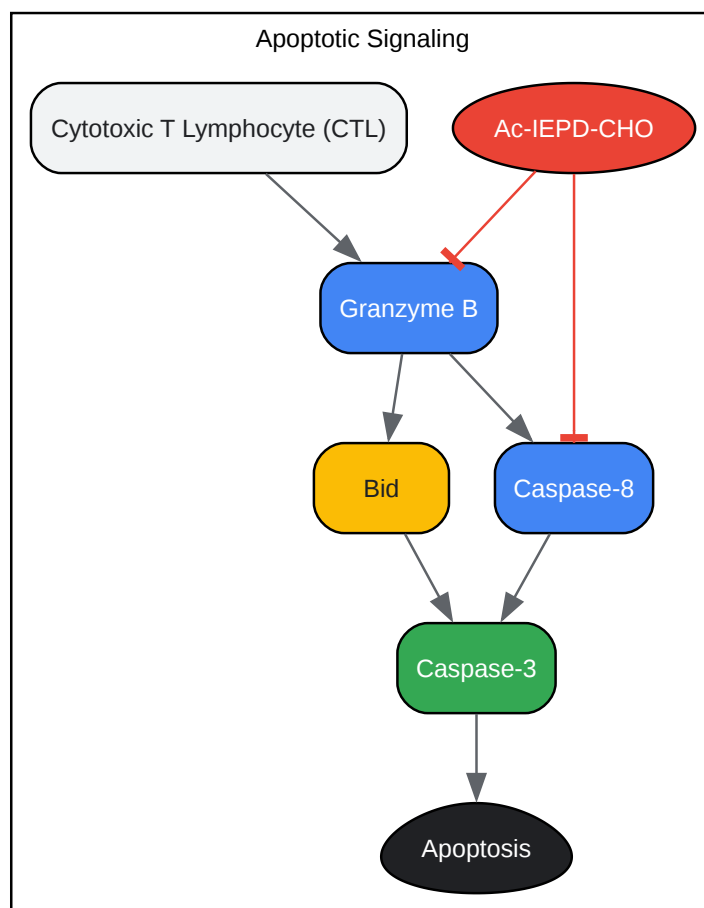
#### Disposal:

- Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.
- Consult with your institution's environmental health and safety office for specific guidance.

## Signaling Pathway Context

**Ac-IEPD-CHO** is an inhibitor of granzyme B and caspase-8, key proteases in apoptotic signaling pathways.





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Caption: **Ac-IEPD-CHO** inhibits Granzyme B and Caspase-8 in apoptotic pathways.

Disclaimer: This document is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS) provided by the manufacturer. Always consult the SDS and your institution's safety protocols before handling any chemical.

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## References

- 1.  $\geq 97\%$  (HPLC), granzyme B inhibitor, solid | Sigma-Aldrich [sigmaaldrich.com]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Safety and Handling of Ac-IEPD-CHO Powder]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12371799#safety-and-handling-of-ac-iepd-cho-powder]

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